

Altenuene-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Altenuene-d3

Cat. No.: B15559568

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Altenuene-d3 is the deuterated form of Altenuene, a mycotoxin produced by fungi of the *Alternaria* genus. This stable isotope-labeled compound serves as a critical internal standard for accurate quantification in various analytical methods, particularly in isotope dilution mass spectrometry. This guide provides a comprehensive overview of **Altenuene-d3**, its chemical properties, synthesis, and analytical applications.

Chemical Identity and Structure

Altenuene-d3 is chemically designated as (2R,3R,4aR)-2,3,4,4a-Tetrahydro-2,3,7-trihydroxy-9-methoxy-4a-methylbenzo[c]chromen-6-one-D3.^[1] It is a derivative of Altenuene where three hydrogen atoms on the methoxy group have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for the analysis of the native mycotoxin, Altenuene.

The chemical structure of **Altenuene-d3** is presented below:

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Caption: Chemical structure of **Altenuene-d3**.

Physicochemical and Spectroscopic Data

The following table summarizes the key physicochemical and spectroscopic data for Altenuene and its deuterated analog. This information is crucial for its identification and characterization in a laboratory setting.

Property	Value (Altenuene)	Value (Altenuene-d3)
Molecular Formula	C ₁₅ H ₁₆ O ₆	C ₁₅ H ₁₃ D ₃ O ₆
Molecular Weight	292.28 g/mol	295.30 g/mol
Appearance	White solid	White solid
Melting Point	190-191 °C	Not explicitly reported, but expected to be similar to Altenuene.
¹ H NMR (300 MHz, CDCl ₃)	δ (ppm) = 1.32 (s, 3H), 2.59 (dd, J = 13.5, 16.4 Hz, 1H), 2.94 (dd, J = 4.8, 16.4 Hz, 1H), 3.26 (s, 3H), 4.07 (ddd, J = 4.8, 9.1, 13.5 Hz, 1H), 4.48 (ddd, J = 0.3, 2.0, 9.1 Hz, 1H), 7.30 (dd, J = 0.3, 2.0 Hz, 1H)	The spectrum is expected to be similar, with the absence of the methoxy proton signal at 3.26 ppm.
¹³ C NMR (75 MHz, CDCl ₃)	δ (ppm) = 17.7, 41.3, 48.5, 67.6, 70.4, 100.0, 101.1, 124.4, 148.9, 188.8	The spectrum is expected to be very similar to that of Altenuene.
Mass Spectrometry	[M-H] ⁻ = 291	[M-H] ⁻ = 294

Biological Activity of Altenuene

While **Altenuene-d3** is primarily used as an analytical standard, the biological activities of its parent compound, Altenuene, are of significant interest to researchers. Altenuene has been reported to exhibit a range of biological effects, including:

- **Cytotoxicity:** It has shown cytotoxic activity against various cancer cell lines.
- **Antimicrobial Activity:** Altenuene has demonstrated inhibitory effects against certain bacteria and fungi.
- **Phytotoxicity:** As a mycotoxin, it can have toxic effects on plants.

The precise mechanisms of action and the signaling pathways involved in these biological activities are still under investigation.

Experimental Protocols

The following is a detailed protocol for the synthesis of **Altenuene-d3**, adapted from the literature.^[1] This multi-step synthesis provides a reliable method for producing the deuterated internal standard for research purposes.

Synthesis of Deuterated Boronate (Intermediate)

- **Alkylation:** 4-hydroxy-2,6-dimethoxytoluene is regioselectively alkylated using iodomethane-d₃ (CD₃I) to introduce the deuterated methyl group.
- **Triflation:** The resulting deuterated phenol is converted to the corresponding triflate using trifluoromethanesulfonic anhydride (Tf₂O) in the presence of pyridine.
- **Borylation:** The triflate is then subjected to a palladium-catalyzed borylation reaction with bis(pinacolato)diboron (B₂pin₂) to yield the deuterated boronate intermediate.

Synthesis of the Bromo Enone (Intermediate)

- **Starting Material:** The synthesis begins with commercially available D-(-)-quinic acid.

- **Multi-step Conversion:** Through a series of established chemical transformations, D-(-)-quinic acid is converted into a key bromo enone intermediate.

Final Suzuki Coupling and Deprotection

- **Suzuki Coupling:** The deuterated boronate and the bromo enone intermediates are coupled using a palladium catalyst (e.g., Pd(dppf)Cl₂·CH₂Cl₂) in a Suzuki-Miyaura reaction.
- **Deprotection:** The protecting groups on the coupled product are removed under acidic conditions (e.g., acetic acid and water) to yield the final product, (-)-**Altenuene-d3**.
- **Purification:** The crude product is purified by reversed-phase chromatography to obtain pure **Altenuene-d3** as a white solid.

Workflow and Diagrams

The synthesis of **Altenuene-d3** involves a convergent approach where two key intermediates are prepared separately and then combined in a final coupling step. The following diagram illustrates this synthetic workflow.

Caption: Synthetic workflow for (-)-**Altenuene-d3**.

Conclusion

Altenuene-d3 is an indispensable tool for researchers in the fields of mycotoxin analysis, food safety, and environmental monitoring. Its well-defined chemical structure and properties, coupled with a reliable synthetic route, enable its use as a high-purity internal standard for the accurate and precise quantification of Altenuene. Further research into the biological activities of Altenuene may reveal novel mechanisms and potential therapeutic applications, and **Altenuene-d3** will continue to be a vital component of such investigations.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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